

# Application Notes and Protocols: 19-Hydroxycholesterol Standards

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## Compound of Interest

Compound Name: *19-Hydroxycholesterol*

Cat. No.: *B027325*

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## Introduction

**19-Hydroxycholesterol** is an oxidized derivative of cholesterol, belonging to the class of oxysterols. These molecules are not merely byproducts of cholesterol metabolism but are now recognized as important signaling molecules involved in various physiological and pathological processes. As an intermediate in the conversion of cholesterol to estrogens, **19-hydroxycholesterol** plays a role in steroidogenesis. Its biological activities and potential as a biomarker have led to increasing interest in its precise quantification in biological samples. This document provides detailed information on the commercial sources and purity of **19-hydroxycholesterol** standards, along with comprehensive protocols for their application in research and drug development.

## Commercial Sources and Purity of 19-Hydroxycholesterol

The quality and purity of chemical standards are paramount for accurate and reproducible experimental results. Several reputable suppliers offer **19-hydroxycholesterol** standards, typically with a purity of  $\geq 98\%$ . Below is a summary of commercially available **19-hydroxycholesterol** standards.

Supplier	Catalog Number	Purity	Formulation	CAS Number
Santa Cruz Biotechnology	sc-208153	≥98%	Crystalline Solid	561-63-7
Cayman Chemical	15209	≥98%	Crystalline Solid	561-63-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Biosynth	FH23940	Not Specified	Not Specified	561-63-7
Neta Scientific	CAYM-15209-1	≥98%	Crystalline Solid	561-63-7 <a href="#">[4]</a>
Cenmed Enterprises	15209-1	Not Specified	Not Specified	561-63-7
Bertin Bioreagent	15209	≥98%	Crystalline Solid	561-63-7 <a href="#">[5]</a>
Biomol GmbH	CAY-15209	>98%	Crystalline Solid	561-63-7
CymitQuimica	Various	Various	Not Specified	561-63-7 <a href="#">[6]</a>

## Experimental Protocols

### Protocol 1: Use of 19-Hydroxycholesterol as an Internal Standard for Sterol Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

**19-Hydroxycholesterol** is an ideal internal standard for the quantitative analysis of other sterols in biological samples due to its structural similarity to endogenous sterols and its absence in most biological systems.

#### Materials:

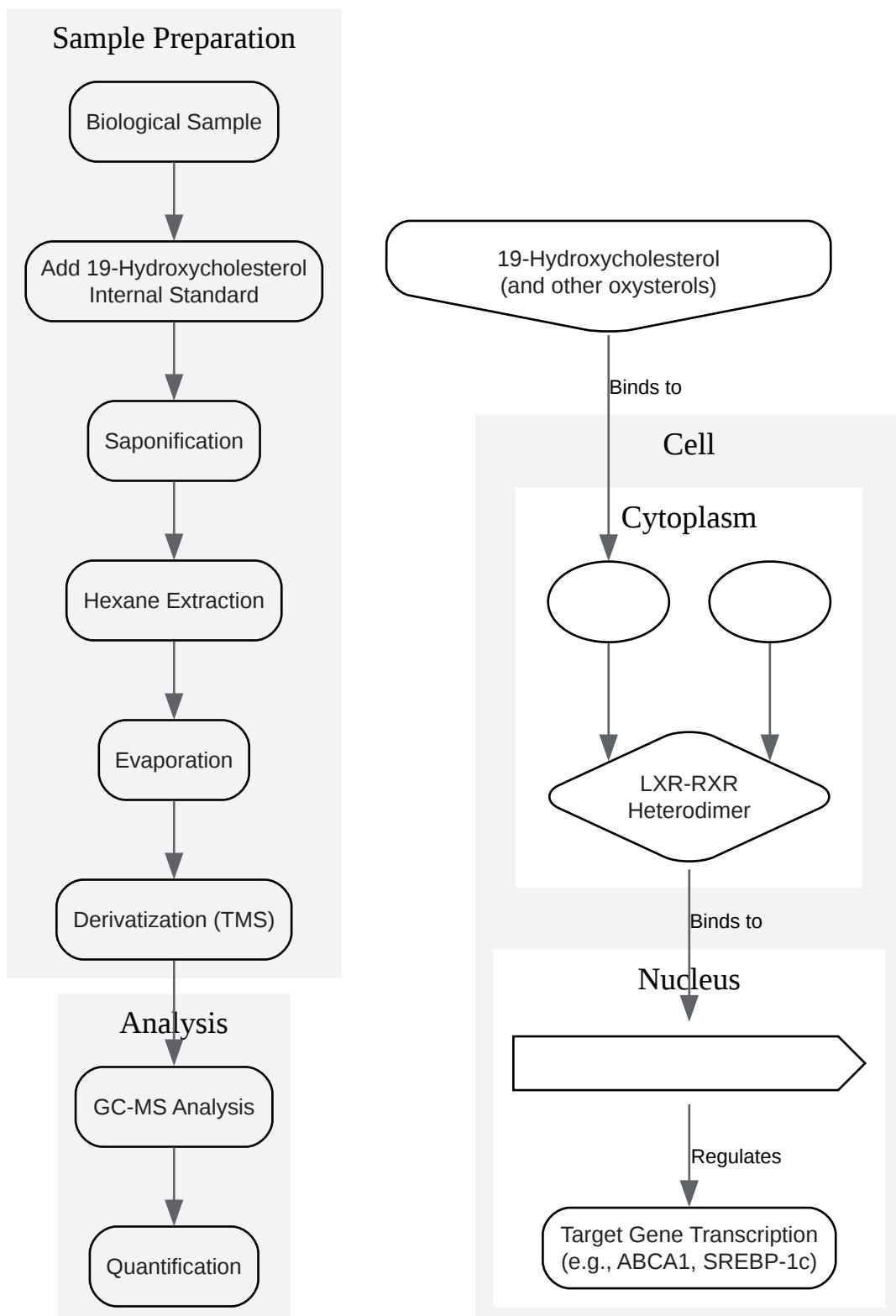
- **19-Hydroxycholesterol** standard
- Biological sample (e.g., plasma, tissue homogenate, fecal matter)
- Internal standard stock solution (e.g., 1 mg/mL **19-hydroxycholesterol** in ethanol)

- Solvents: n-hexane, ethanol, chloroform, methanol (all HPLC or GC grade)
- Saponification reagent: 1 M ethanolic potassium hydroxide (KOH)
- Derivatization reagent: N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS)
- Glass test tubes with Teflon-lined screw caps
- Nitrogen gas evaporator
- GC-MS system with a suitable capillary column (e.g., SE-54)

**Procedure:**

- Sample Preparation:
  - To a known amount of the biological sample (e.g., 1 mL of plasma or 50 mg of pulverized feces), add a precise volume of the **19-hydroxycholesterol** internal standard stock solution (e.g., 300 µg).[1]
- Saponification:
  - Add 1 mL of 1 M ethanolic KOH to the sample.[1]
  - Incubate at 80°C for 30 minutes to hydrolyze sterol esters.[1]
- Extraction:
  - After cooling, add 0.5 mL of distilled water to the hydrolysate.[1]
  - Extract the non-saponifiable lipids (sterols) by adding 5 mL of n-hexane and vortexing vigorously for 1 minute.
  - Centrifuge at 1500 x g for 5 minutes to separate the phases.
  - Carefully transfer the upper n-hexane layer to a clean glass tube.
  - Repeat the extraction twice more and pool the hexane extracts.

- Drying:
  - Evaporate the pooled n-hexane extract to dryness under a gentle stream of nitrogen gas at 60°C.[1]
- Derivatization:
  - To the dried residue, add 50 µL of BSTFA + 1% TMCS.[1]
  - Seal the tube and heat at 60°C for 30 minutes to form trimethylsilyl (TMS) ethers of the sterols.[1]
- GC-MS Analysis:
  - Inject an aliquot (e.g., 1 µL) of the derivatized sample into the GC-MS.
  - Use a temperature program suitable for sterol analysis (e.g., initial temperature of 230°C, ramp to 260°C, then to 290°C).
  - Acquire data in selected ion monitoring (SIM) mode, monitoring characteristic ions for **19-hydroxycholesterol**-TMS and the target sterol-TMS derivatives.
- Quantification:
  - Calculate the concentration of the target sterol by comparing the peak area ratio of the target sterol to the **19-hydroxycholesterol** internal standard against a calibration curve prepared with known concentrations of the target sterol and a fixed concentration of the internal standard.

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- To cite this document: BenchChem. [Application Notes and Protocols: 19-Hydroxycholesterol Standards]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b027325#commercial-sources-and-purity-of-19-hydroxycholesterol-standards>]

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